

An In-depth Technical Guide to Cyclohexylidenemalononitrile (CAS 4354-73-8)

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Compound of Interest

Compound Name: 2-Cyclohexylidenemalononitrile

Cat. No.: B1346013

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, potential biological activities, and suppliers of Cyclohexylidenemalononitrile (CAS 4354-73-8). This document is intended to serve as a valuable resource for professionals in research and drug development.

Chemical and Physical Properties

Cyclohexylidenemalononitrile is a nitrile compound featuring a cyclohexylidene group attached to a malononitrile moiety.^[1] It is typically a colorless to pale yellow solid.^[1] The presence of the electron-withdrawing nitrile groups makes the molecule reactive and a subject of interest in organic synthesis and materials science.^[1]

Table 1: Physicochemical Properties of Cyclohexylidenemalononitrile

Property	Value	Reference
CAS Number	4354-73-8	[1]
Molecular Formula	C ₉ H ₁₀ N ₂	[1]
Molecular Weight	146.19 g/mol	[1]
Melting Point	173.5-174.5 °C	
Boiling Point	147 °C @ 15 Torr	
Density	1.0183 g/cm ³ @ 25 °C	
Appearance	Colorless to pale yellow solid	[1]
Solubility	Moderately soluble in organic solvents	[1]
InChI Key	LFIASOWXJLMZNB-UHFFFAOYSA-N	[1]
Canonical SMILES	C1CCC(=C(C#N)C#N)CC1	

Synthesis

Cyclohexylidenemalononitrile is commonly synthesized via the Knoevenagel condensation reaction. This reaction involves the base-catalyzed condensation of an active methylene compound (malononitrile) with a carbonyl compound (cyclohexanone).[2]

Experimental Protocol: Knoevenagel Condensation for the Synthesis of Cyclohexylidenemalononitrile

This protocol is a generalized procedure based on established methods for Knoevenagel condensation.[2][3]

Materials:

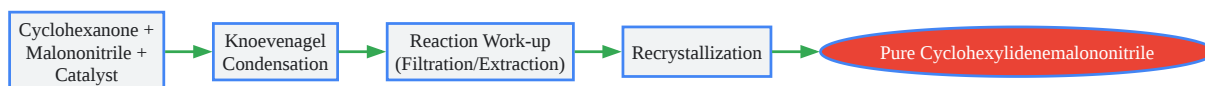
- Cyclohexanone
- Malononitrile

- Weak base catalyst (e.g., piperidine, ammonium acetate)
- Solvent (e.g., ethanol, water-glycerol mixture)
- Round-bottomed flask
- Magnetic stirrer
- Reflux condenser (if heating is required)
- Thin Layer Chromatography (TLC) plate and developing chamber
- Filtration apparatus
- Recrystallization solvent (e.g., ethanol, hexane-ethyl acetate mixture)

Procedure:

- In a round-bottomed flask, dissolve cyclohexanone (1 equivalent) and malononitrile (1.05 equivalents) in a suitable solvent. A 1:1 mixture of water and glycerol can be an environmentally friendly option.^[3]
- Add a catalytic amount of a weak base (e.g., a few drops of piperidine or a pinch of ammonium acetate).^[2]
- Stir the reaction mixture at room temperature. The reaction progress can be monitored by TLC.^[2] For less reactive substrates, gentle heating under reflux may be necessary.
- Upon completion of the reaction (as indicated by TLC), cool the mixture to room temperature.
- If a precipitate forms, collect the crude product by filtration. If no precipitate forms, the product may be extracted with a suitable organic solvent.
- Wash the crude product with cold water or a suitable solvent to remove any remaining reactants and catalyst.
- Purify the crude product by recrystallization from an appropriate solvent to obtain pure Cyclohexylidenemalononitrile.

Logical Workflow for Synthesis:



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Synthesis Workflow

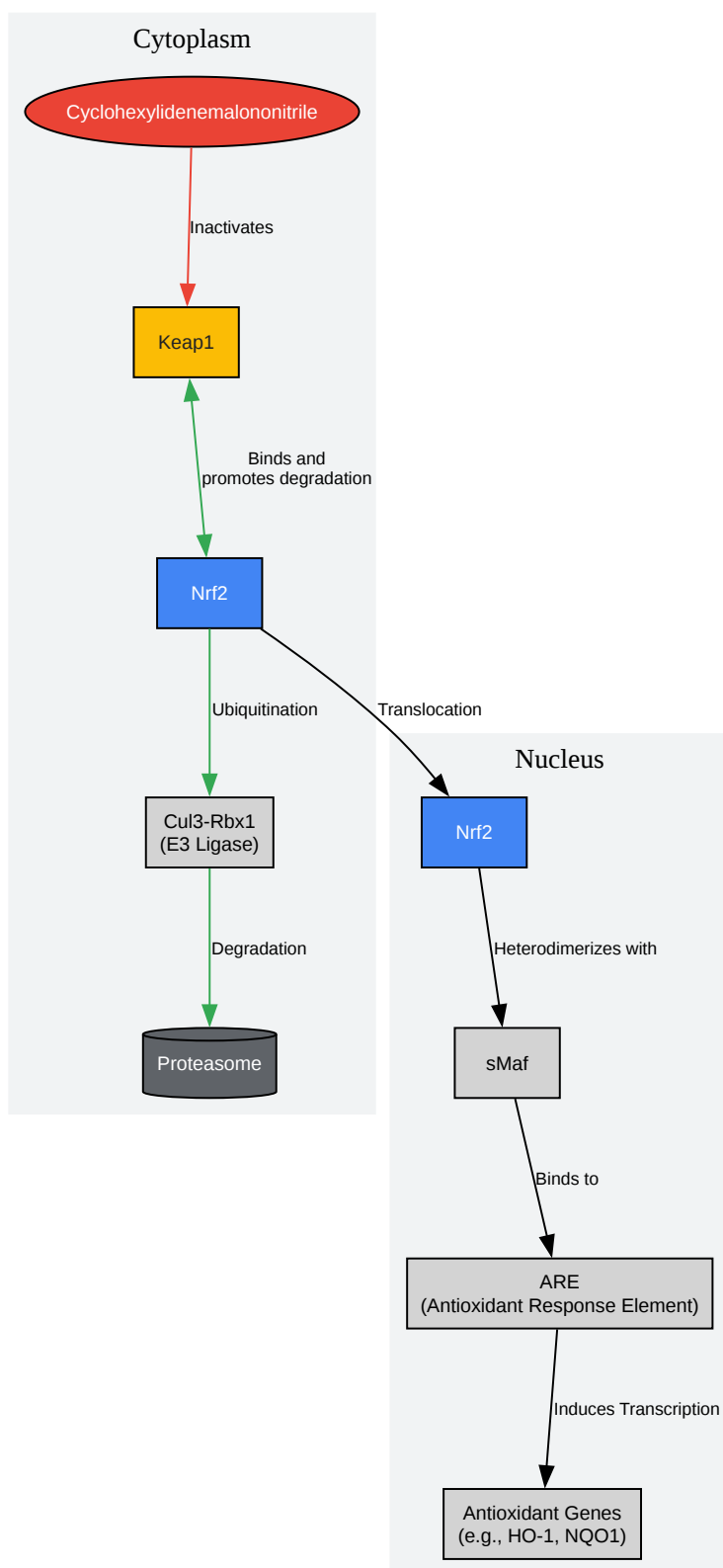
Potential Biological Activity and Applications in Drug Development

While specific biological studies on Cyclohexylidenemalononitrile are limited, the broader class of malononitrile derivatives has shown a range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[4]

Structurally related benzylidenemalononitrile compounds have been identified as activators of the Keap1/Nrf2 signaling pathway.[5] The Nrf2 pathway is a critical regulator of cellular antioxidant responses and is a promising target for therapeutic intervention in diseases associated with oxidative stress, such as neurodegenerative diseases, cardiovascular diseases, and cancer.

Proposed Mechanism of Action: Nrf2 Pathway Activation

It is hypothesized that Cyclohexylidenemalononitrile, due to its electrophilic nature, may react with cysteine residues on the Keap1 protein. This modification leads to the dissociation of Nrf2 from Keap1, allowing Nrf2 to translocate to the nucleus and activate the transcription of antioxidant response element (ARE)-dependent genes, such as heme oxygenase-1 (HO-1) and NAD(P)H quinone dehydrogenase 1 (NQO1).



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Proposed Nrf2 Signaling Pathway Activation

Experimental Protocol: Nrf2 Activation Assay (ARE-Luciferase Reporter Assay)

This protocol describes a common method to assess the activation of the Nrf2 pathway by a test compound.^[6]

Materials:

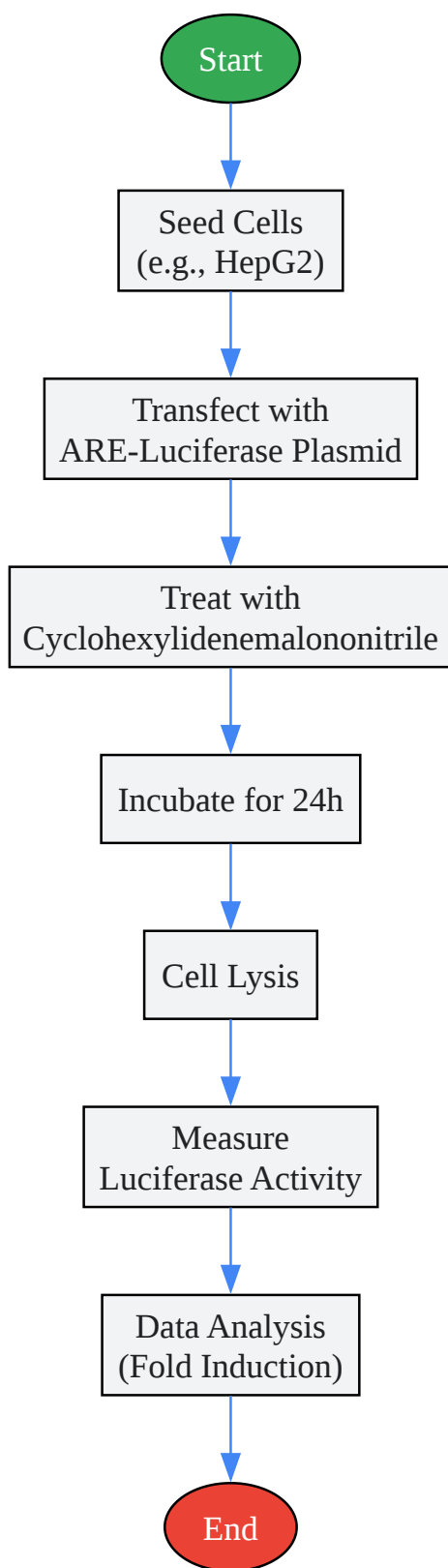
- Hepatoma (HepG2) cells or other suitable cell line
- Cell culture medium and supplements
- ARE-luciferase reporter plasmid and transfection reagent
- Cyclohexylidenemalononitrile (test compound)
- Positive control (e.g., sulforaphane)
- Luciferase assay reagent
- Luminometer
- 96-well cell culture plates

Procedure:

- Seed HepG2 cells in a 96-well plate and allow them to adhere overnight.
- Transfect the cells with the ARE-luciferase reporter plasmid using a suitable transfection reagent according to the manufacturer's instructions.
- After 24 hours of transfection, replace the medium with fresh medium containing various concentrations of Cyclohexylidenemalononitrile or the positive control. Include a vehicle control (e.g., DMSO).
- Incubate the cells for another 24 hours.

- Lyse the cells and measure the luciferase activity using a luminometer according to the luciferase assay kit's protocol.
- Normalize the luciferase activity to the total protein concentration or a co-transfected control plasmid (e.g., Renilla luciferase).
- Calculate the fold induction of ARE-luciferase activity relative to the vehicle-treated cells.

Experimental Workflow for Nrf2 Activation Assay:



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Nrf2 Activation Assay Workflow

Safety and Handling

Cyclohexylidenemalononitrile is classified as toxic if swallowed, toxic in contact with skin, and toxic if inhaled. It also causes skin and serious eye irritation.^[1] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

Suppliers

Cyclohexylidenemalononitrile is available from various chemical suppliers. It is important to request and review the Safety Data Sheet (SDS) from the supplier before handling the compound.

Table 2: Representative Suppliers of Cyclohexylidenemalononitrile

Supplier	Location
Sigma-Aldrich	Global
CymitQuimica	Spain
ChemicalBook	Global
Ambeed	USA
BOC Sciences	USA

This list is not exhaustive, and availability may vary by region.

Conclusion

Cyclohexylidenemalononitrile (CAS 4354-73-8) is a reactive organic compound with potential for applications in various fields, including drug discovery. While direct biological data is currently limited, its structural similarity to known Nrf2 activators suggests it may be a valuable tool for studying cellular antioxidant pathways and a starting point for the development of novel therapeutics targeting oxidative stress-related diseases. The provided synthesis and assay protocols offer a foundation for researchers to further investigate the properties and potential applications of this compound.

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